

An In-depth Technical Guide to the Safety of 3-Benzoylbenzonitrile

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety information for **3-Benzoylbenzonitrile** (CAS No. 13181-98-3), compiled from Safety Data Sheets (SDS) and other relevant sources. It is intended to provide researchers, scientists, and drug development professionals with the necessary data to handle this chemical safely.

Section 1: Chemical and Physical Properties

The physical and chemical properties of **3-Benzoylbenzonitrile** are crucial for understanding its behavior under various laboratory conditions. A summary of these properties is presented in the table below.



Property	Value
Molecular Formula	C14H9NO
Molecular Weight	193.23 g/mol
Appearance	No data available
Odor	No data available
Melting Point	No data available
Boiling Point	No data available
Flash Point	No data available
Density	No data available
Solubility	No data available

It is important to note that comprehensive experimental data for all physical and chemical properties of **3-Benzoylbenzonitrile** is not readily available in the public domain. The absence of data highlights the need for careful handling and the assumption of hazard in the absence of definitive information.

Section 2: Hazard Identification and Classification

As of the latest available information, **3-Benzoylbenzonitrile** has not been classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). Consequently, specific pictograms, signal words, and hazard statements are not available.[1][2] The lack of classification does not imply that the substance is non-hazardous. To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[3]

The logical workflow for hazard assessment is depicted below.

Hazard Identification Logic

Section 3: Toxicological Information

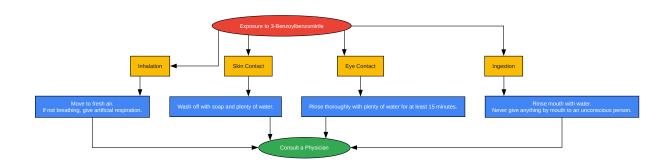


Detailed toxicological studies for **3-Benzoylbenzonitrile** are not available. Therefore, no quantitative data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) can be provided. The absence of such data necessitates a cautious approach, treating the substance as potentially toxic.

Section 4: First-Aid Measures

In the event of exposure to **3-Benzoylbenzonitrile**, the following first-aid measures should be taken.[1][2] It is always recommended to consult a physician and show them the Safety Data Sheet.[1][2]

The workflow for first-aid procedures is outlined in the diagram below.



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First-Aid Measures Workflow

Experimental Protocols for First-Aid Measures: The first-aid measures provided are standard procedures for chemical exposures.[4] The protocols for these measures are based on general chemical safety guidelines and do not require specific experimental validation for this compound.

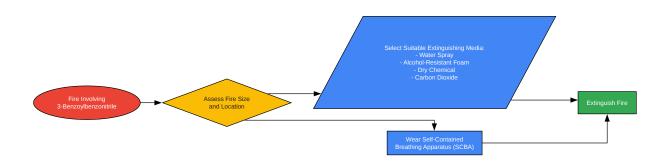


Section 5: Fire-Fighting Measures

In the event of a fire involving **3-Benzoylbenzonitrile**, appropriate extinguishing media should be used.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][2]
- Specific Hazards: No specific data is available regarding hazardous decomposition products.
 [1][2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus for firefighting if necessary.[1][2]

The workflow for fire-fighting procedures is illustrated below.



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Fire-Fighting Workflow

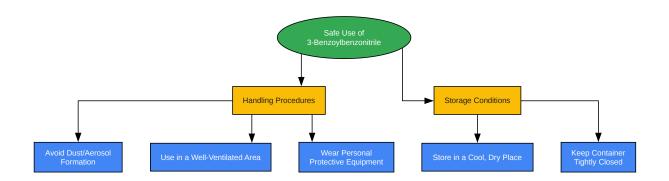
Section 6: Handling and Storage

Proper handling and storage of **3-Benzoylbenzonitrile** are essential to minimize exposure and maintain its integrity.



- · Handling:
 - Avoid formation of dust and aerosols.[5]
 - Provide appropriate exhaust ventilation at places where dust is formed.
 - Wear suitable protective clothing.[5]
- Storage:
 - Store in a cool, dry, and well-ventilated place.
 - Keep the container tightly closed.[5]

The logical relationship for safe handling and storage is shown below.



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Safe Handling and Storage

Experimental Protocols for Handling and Storage: The recommendations for handling and storage are based on standard laboratory safety practices for chemicals of unknown toxicity. These are established best practices and do not have specific experimental protocols associated with **3-Benzoylbenzonitrile** itself.



Section 7: Exposure Controls and Personal Protection

Since no occupational exposure limits have been established for **3-Benzoylbenzonitrile**, it is crucial to use appropriate personal protective equipment (PPE) to prevent exposure.

- Eye/Face Protection: Use safety glasses with side-shields conforming to appropriate government standards such as EN166 (EU) or NIOSH (US).
- Skin Protection: Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.[3]
- Respiratory Protection: Where risk assessment shows air-purifying respirators are appropriate, use a full-face particle respirator type N100 (US) or type P3 (EN 143) respirator cartridges as a backup to engineering controls.
- Body Protection: Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.

Section 8: Accidental Release Measures

In case of a spill or release, the following measures should be taken:

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[1]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[5]
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.[3]

Disclaimer: This document is intended as a guide and is not a substitute for a formal Safety Data Sheet (SDS). It is the responsibility of the user to ensure that all safety precautions are



followed. For complete and up-to-date information, please refer to the SDS provided by the supplier.

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